

Application Notes and Protocols for Preparing Stable Procaine and Procainamide Stock Solutions

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Compound of Interest

Compound Name:	Procamine
CAS No.:	51943-80-7
Cat. No.:	B1212584

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A Note on "**Procamine**": The term "**Procamine**" does not correspond to a well-documented chemical entity in major chemical databases. It is likely a typographical error for either Procaine or Procainamide, two distinct but related pharmaceutical compounds. This document provides detailed information and protocols for both Procaine Hydrochloride and Procainamide Hydrochloride to ensure the user's needs are met.

Part 1: Procaine Hydrochloride

Procaine hydrochloride is a local anesthetic drug of the ester type. It functions by blocking voltage-gated sodium channels, thereby inhibiting the propagation of nerve impulses.[1][2][3][4][5][6][7]

Chemical and Physical Properties

A summary of the key chemical and physical properties of Procaine Hydrochloride is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₂₁ ClN ₂ O ₂
Molecular Weight	272.77 g/mol
Appearance	White crystalline powder
Melting Point	155-158 °C
Solubility	Very soluble in water; Soluble in ethanol; Practically insoluble in diethyl ether.[8] One gram dissolves in 1 ml of water.[2]
pKa	8.9
pH of 1 in 20 solution	5.0 - 6.0[8]

Stability and Storage of Stock Solutions

Aqueous solutions of procaine hydrochloride are most stable at a pH range of 3 to 4.[9] The stability of procaine hydrochloride solutions is influenced by pH, temperature, and the presence of other substances. It is recommended to add procaine hydrochloride to buffered solutions at the time of dispensing to minimize loss of potency.[10] Studies have shown that procaine hydrochloride in a concentrate solution is chemically stable for at least 168 days at both 22°C and 4°C when packaged in glass vials and protected from light.[9][11] However, in some formulations, degradation can occur more rapidly at room temperature.[10]

Experimental Protocols

Materials:

- Procaine Hydrochloride powder (CAS 51-05-8)
- Sterile, deionized or distilled water
- Sterile conical tubes or vials
- Analytical balance

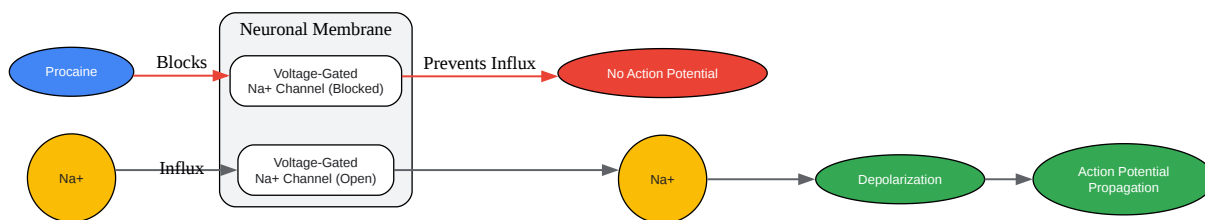
- Spatula
- Vortex mixer
- 0.22 μm sterile syringe filter

Procedure:

- Weighing: Accurately weigh 272.77 mg of Procaine Hydrochloride powder and transfer it to a sterile conical tube.
- Dissolution: Add a small volume of sterile water (e.g., 5 mL) to the tube.
- Mixing: Vortex the solution until the powder is completely dissolved. Procaine hydrochloride is very soluble in water, so this should occur readily.[8]
- Volume Adjustment: Add sterile water to bring the final volume to 10 mL.
- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile container.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes.
- Storage: Store the aliquots at -20°C for long-term storage. For short-term use, solutions can be stored at $2-8^{\circ}\text{C}$ for up to 11 days.[10]

Mechanism of Action: Sodium Channel Blockade

Procaine acts by blocking voltage-gated sodium channels in the neuronal cell membrane.[2][3][6][7] This prevents the influx of sodium ions that is necessary for the depolarization of the nerve membrane and the subsequent propagation of an action potential. The result is a reversible blockade of nerve conduction and a loss of sensation in the area supplied by the nerve.



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Mechanism of action of Procaine.

Part 2: Procainamide Hydrochloride

Procainamide is a Class IA antiarrhythmic agent used to treat cardiac arrhythmias.[12] It works by blocking sodium channels in cardiomyocytes.[12][13][14] Additionally, it has been shown to be an inhibitor of DNA methyltransferase 1 (DNMT1).[15]

Chemical and Physical Properties

The following table summarizes the key properties of Procainamide Hydrochloride.

Property	Value
Molecular Formula	C ₁₃ H ₂₂ ClN ₃ O
Molecular Weight	271.79 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	165-169 °C
Solubility	Very soluble in water; Freely soluble in methanol and ethanol; Slightly soluble in chloroform; Practically insoluble in diethyl ether.[16] Soluble in water to 100 mM.
pKa	9.23
pH of 10% solution	5.0 - 6.5[16]

Stability and Storage of Stock Solutions

Procainamide hydrochloride solutions can be stable for extended periods. For instance, a 100 mg/mL solution repackaged in clear glass vials was stable for 193 days at both 23°C and 5°C. [17][18] When diluted to 3 mg/mL in normal saline and stored in PVC bags, it was also stable for 193 days under the same conditions.[17][18] The manufacturer reports stability for 24 hours at room temperature or 7 days when refrigerated for dilutions of 2 to 4 mg/mL in 5% dextrose in water (D5W) or normal saline (NS).[17]

Experimental Protocols

Materials:

- Procainamide Hydrochloride powder (CAS 614-39-1)
- Sterile, deionized or distilled water
- Sterile conical tubes or vials
- Analytical balance

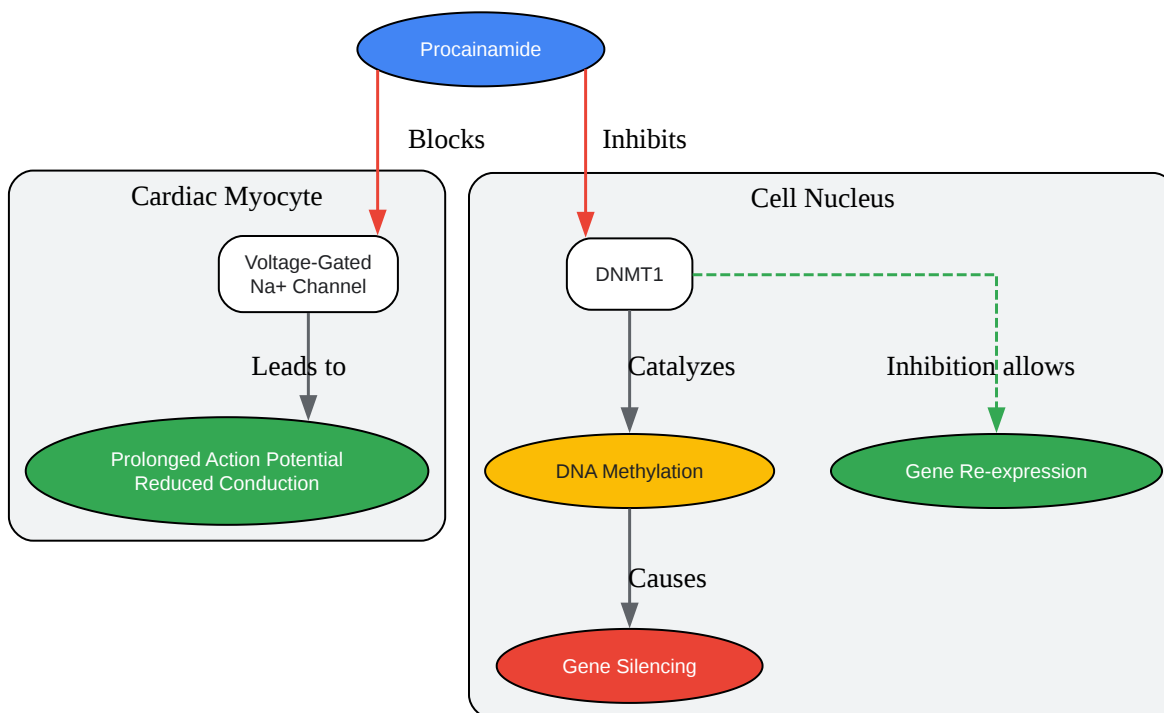
- Spatula
- Vortex mixer
- 0.22 μm sterile syringe filter

Procedure:

- Weighing: Accurately weigh 271.79 mg of Procainamide Hydrochloride powder and transfer it to a sterile conical tube.
- Dissolution: Add a small volume of sterile water (e.g., 5 mL) to the tube.
- Mixing: Vortex the solution until the powder is completely dissolved. Procainamide hydrochloride is very soluble in water.[16]
- Volume Adjustment: Add sterile water to bring the final volume to 10 mL.
- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile container.
- Aliquoting: Dispense the stock solution into single-use aliquots to prevent contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for long-term storage (up to several months). For shorter periods, solutions can be stored at $2-8^{\circ}\text{C}$.

Mechanism of Action: Dual Inhibition

Procainamide's primary antiarrhythmic effect is due to the blockade of voltage-gated sodium channels in cardiomyocytes, which slows the conduction velocity and increases the refractory period.[12][13][14] It also inhibits the IKr rectifier K^+ current.[13] Furthermore, procainamide acts as a non-nucleoside inhibitor of DNA methyltransferase 1 (DNMT1), leading to the demethylation and re-expression of silenced genes.[15]

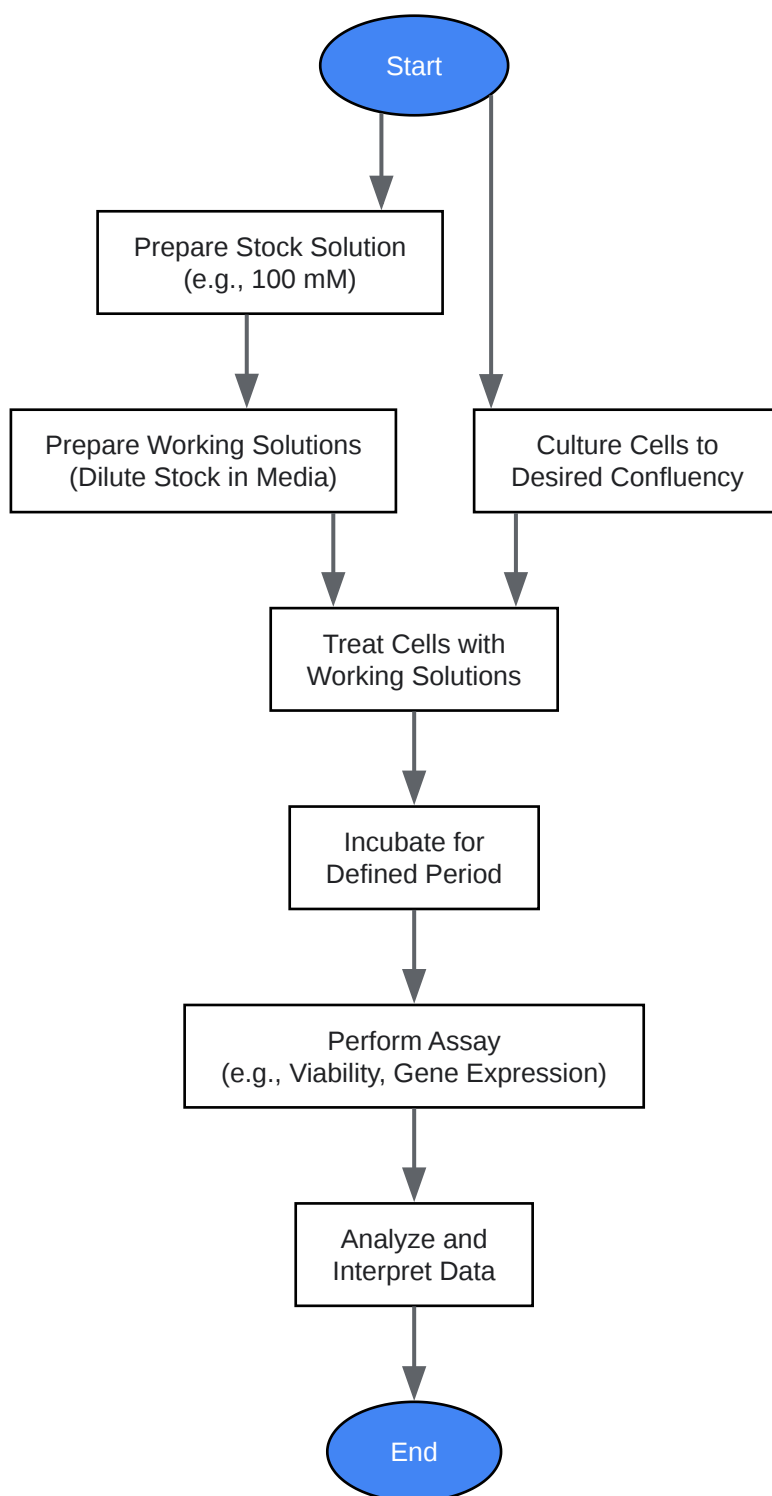


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Dual mechanisms of action of Procainamide.

General Experimental Workflow: Cell-Based Assay

The following diagram illustrates a general workflow for utilizing a prepared stock solution of Procaine or Procainamide in a typical cell-based assay.



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General workflow for a cell-based assay.

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